

Personal protective equipment for handling 4-Chloro-4-fluoro-butyrophenone

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Compound of Interest

Compound Name: 4-Chloro-4-fluoro-butyrophenone

Cat. No.: B3265847

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Essential Safety and Handling Guide for 4-Chloro-4-fluoro-butyrophenone

This guide provides crucial safety protocols and logistical information for the handling and disposal of **4-Chloro-4-fluoro-butyrophenone**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

4-Chloro-4-fluoro-butyrophenone is a chemical compound that poses several health risks upon exposure.^[1] It is classified as hazardous, and understanding its specific dangers is the first step toward safe handling.^[2]

Primary Hazards Include:

- Skin Irritation: Causes irritation upon contact with the skin.^{[2][3]}
- Eye Irritation: Can cause serious eye irritation.^{[2][3]}
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.^[3]
- Oral Toxicity: Harmful if swallowed.^[2]

During combustion, it can produce hazardous decomposition products, including carbon oxides, hydrogen chloride, and hydrogen fluoride.[3][4]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory to minimize exposure. The selection of appropriate PPE should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Required PPE	Specifications and Guidelines
Hand Protection	Chemical-resistant gloves	Wear protective gloves.[3] Nitrile or neoprene gloves are recommended. For handling hazardous compounds, gloves should meet the ASTM D6978 standard.[5]
Eye and Face Protection	Safety glasses with side shields or chemical goggles. A face shield is also recommended.	Use chemical goggles or safety glasses.[3] A face shield provides an additional layer of protection against splashes.[3]
Body Protection	Laboratory coat or chemical-resistant gown	A standard lab coat is the minimum requirement. For tasks with a higher risk of splashing, a polyethylene-coated polypropylene gown is advised.[5]
Respiratory Protection	Not typically required with adequate ventilation.	Use only in a well-ventilated area.[3] If ventilation is insufficient, or during spill cleanup, a NIOSH-approved respirator (e.g., N95 dust mask) should be used. For firefighting, a self-contained breathing apparatus is essential.[3][4]

Operational and Handling Plan

A systematic approach to handling **4-Chloro-4-fluoro-butyrophenone** is essential for safety. The following step-by-step process outlines the key stages from preparation to post-experiment cleanup.

Step 1: Preparation and Precautionary Measures

- Ventilation: Ensure all work is conducted in a well-ventilated area, such as a chemical fume hood.[\[3\]](#)[\[6\]](#)
- Emergency Equipment: Confirm that an eyewash station and safety shower are readily accessible.[\[3\]](#)
- PPE Inspection: Before starting, inspect all PPE for damage or contamination. Don the required gloves, eye protection, and lab coat.
- Material Review: Review the Safety Data Sheet (SDS) for **4-Chloro-4-fluorobutyrophenone** before use.[\[7\]](#)

Step 2: Chemical Handling

- Avoid Contamination: Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Dispensing: When transferring or weighing the chemical, avoid generating dust or aerosols.
- Contact Avoidance: Take all necessary precautions to avoid direct contact with skin and eyes, and prevent inhalation of vapors or mists.[\[3\]](#)[\[6\]](#)
- Incompatible Materials: Keep the compound away from strong oxidizing agents and strong bases.[\[2\]](#)[\[3\]](#)

Step 3: Post-Handling and Cleanup

- Decontamination: Thoroughly clean the work area after handling is complete.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[6\]](#)[\[8\]](#)
- Clothing: Remove any contaminated clothing and wash it before reuse.[\[6\]](#)

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: Collect all waste containing **4-Chloro-4-fluoro-butyrophenone** in a designated, properly labeled, and sealed hazardous waste container.[\[2\]](#)[\[8\]](#)
- Authorized Disposal: Dispose of the chemical waste through an approved and licensed waste disposal company.[\[3\]](#)[\[8\]](#) Recommended disposal is via an authorized incinerator equipped with an afterburner and a scrubber.[\[3\]](#)
- Environmental Precaution: Do not allow the product to enter drains, surface water, or the sanitary sewer system.[\[2\]](#)[\[8\]](#)

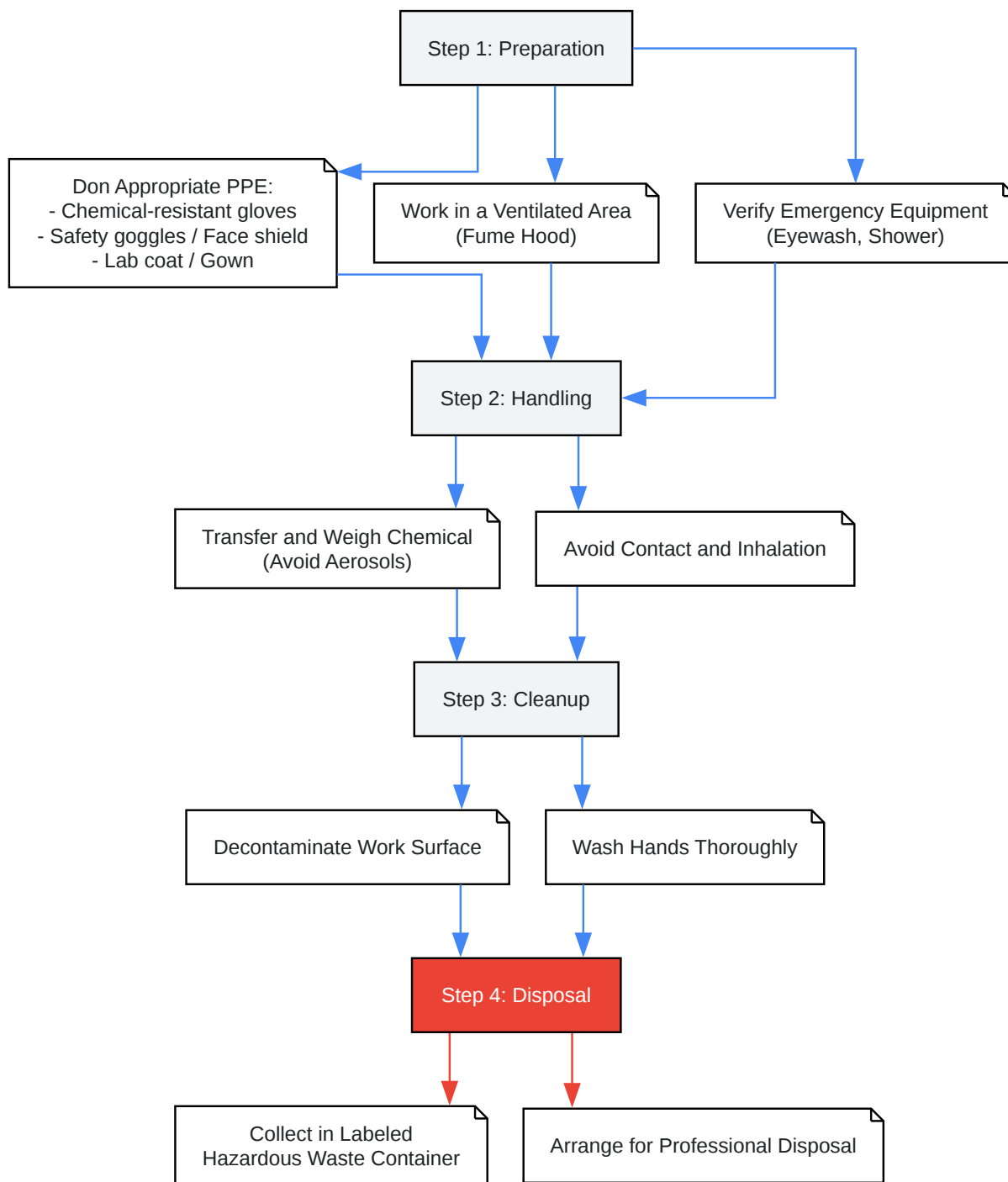
Quantitative Data Summary

The following table summarizes key quantitative data for **4-Chloro-4-fluoro-butyrophenone**.

Property	Value
CAS Number	3874-54-2 [2] [3]
Molecular Formula	C ₁₀ H ₁₀ ClFO [3] [7]
Molecular Weight	200.64 g/mol [7]
Appearance	White to amber to dark green clear liquid [7]
Density	1.22 - 1.23 g/mL at 25 °C [7]
Melting Point	5 - 6 °C [7]
Boiling Point	122 °C at 0.7 mmHg [7]
Flash Point	91 °C (195.8 °F) - closed cup

Experimental Workflow

The following diagram illustrates the standard operating procedure for safely handling **4-Chloro-4-fluoro-butyrophenone** in a laboratory setting.



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Caption: Workflow for Safe Handling of **4-Chloro-4-fluorobutyrophenone**.

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